

Cholesteryl Tridecanoate: A Technical Guide to its Thermal Properties and Phase Transitions

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Compound of Interest

Compound Name: Cholesteryl tridecanoate

Cat. No.: B15290541

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This in-depth technical guide provides a comprehensive overview of the melting point and phase transition temperatures of **cholesteryl tridecanoate**. The information is presented in a structured format to facilitate easy comparison and understanding, with detailed experimental protocols and visual representations of the thermal behavior of this cholesteryl ester.

Thermal Properties of Cholesteryl Tridecanoate

Cholesteryl tridecanoate, a saturated cholesteryl ester, exhibits a thermotropic liquid crystalline behavior, transitioning through distinct phases upon heating. The key transition temperatures are summarized in the table below. It is noted that for cholesteryl esters, there is a small but definite odd-even effect for the temperatures of the crystal-mesophase transition for esters from tridecanoate through nonadecanoate.

Transition	Temperature (°C)
Crystal to Cholesteric (Melting Point)	77.5
Cholesteric to Isotropic Liquid	83.5

Experimental Protocols for Thermal Analysis

The determination of the phase transition temperatures of **cholesteryl tridecanoate** is primarily achieved through two key analytical techniques: Differential Scanning Calorimetry (DSC) and Polarized Light Microscopy (PLM).

Differential Scanning Calorimetry (DSC)

DSC is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. This method allows for the precise determination of transition temperatures and the enthalpy of these transitions.

Methodology:

- Sample Preparation:
 - Accurately weigh 2-5 mg of high-purity **cholesteryl tridecanoate** into a standard aluminum DSC pan.
 - Hermetically seal the pan to prevent any loss of sample due to sublimation.
 - Prepare an empty, hermetically sealed aluminum pan to be used as a reference.
- Instrument Setup:
 - Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., indium).
 - Place the sample and reference pans into the DSC cell.
 - Purge the cell with an inert gas, such as nitrogen, at a constant flow rate (e.g., 50 mL/min) to provide a reproducible atmosphere.
- Thermal Program:
 - Equilibrate the sample at a temperature well below the first transition point (e.g., 25°C).
 - Heat the sample at a controlled rate, typically 5-10°C/min, to a temperature above the final transition (e.g., 100°C).

- Hold the sample at the final temperature for a few minutes to ensure complete melting.
- Cool the sample at the same controlled rate back to the initial temperature.
- A second heating and cooling cycle is often performed to ensure thermal history is removed and to check for reproducibility.
- Data Analysis:
 - The phase transitions will appear as endothermic peaks on the heating curve of the DSC thermogram.
 - The onset temperature of the first peak corresponds to the crystal-to-cholesteric transition (melting point).
 - The peak temperature of the second, typically smaller, peak corresponds to the cholesteric-to-isotropic liquid transition.
 - The area under each peak is integrated to determine the enthalpy of the transition (ΔH).

Polarized Light Microscopy (PLM)

PLM is a qualitative technique that utilizes polarized light to observe the different optical textures of the various liquid crystal phases. The unique birefringence of liquid crystalline phases allows for their identification as the sample is heated or cooled.

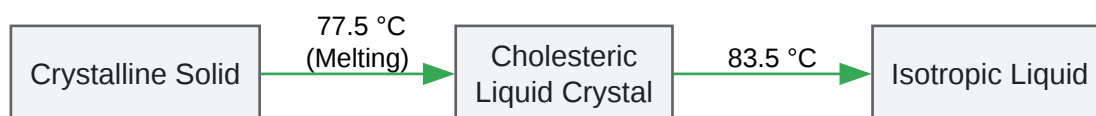
Methodology:

- Sample Preparation:
 - Place a small amount of **cholesteryl tridecanoate** on a clean microscope slide.
 - Gently place a coverslip over the sample.
 - Heat the slide on a hot stage to melt the sample and allow it to spread into a thin film.
 - Cool the sample to room temperature to allow for crystallization.
- Instrument Setup:

- Use a polarizing microscope equipped with a hot stage and a temperature controller.
- Cross the polarizer and analyzer to achieve a dark field of view in the absence of a birefringent sample.
- Thermal Analysis:
 - Place the prepared slide on the hot stage.
 - Slowly heat the sample at a controlled rate (e.g., 1-2°C/min).
 - Observe the changes in the optical texture of the sample as the temperature increases.
 - The transition from the solid crystalline phase to the cholesteric liquid crystal phase will be marked by the appearance of a characteristic focal conic or fan-like texture that is highly birefringent.
 - The transition from the cholesteric phase to the isotropic liquid phase will be identified by the complete disappearance of birefringence, resulting in a dark field of view.
 - Record the temperatures at which these textural changes occur. The process can be repeated upon cooling to observe the reverse transitions.

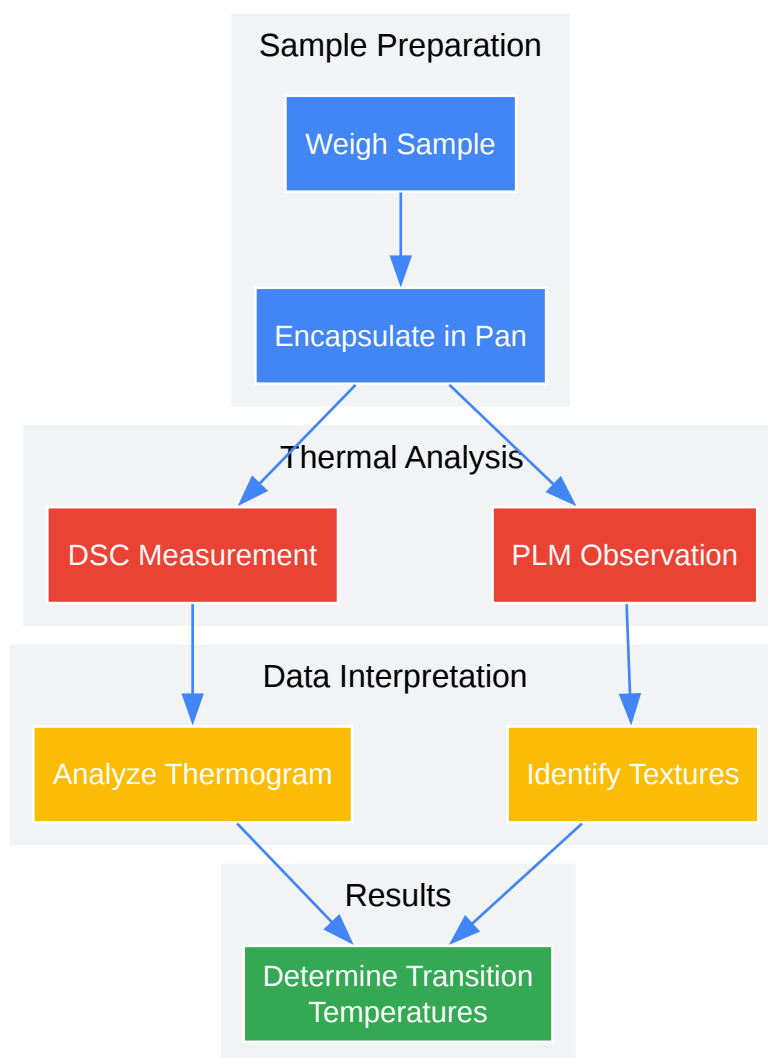
Visualizing Phase Transitions and Experimental Workflow

The following diagrams illustrate the phase transitions of **cholesteryl tridecanoate** and a general workflow for its thermal analysis.



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Caption: Phase transitions of **cholesteryl tridecanoate** upon heating.



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Caption: General experimental workflow for thermal analysis.

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